

# Physicochemical properties of Methyl 3,5-difluoropyridine-2-carboxylate

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## Compound of Interest

Compound Name: Methyl 3,5-difluoropyridine-2-carboxylate

Cat. No.: B1391495

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An In-Depth Technical Guide to **Methyl 3,5-difluoropyridine-2-carboxylate**

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## Introduction: A Key Building Block in Modern Chemistry

**Methyl 3,5-difluoropyridine-2-carboxylate** is a fluorinated heterocyclic compound of significant interest to researchers in medicinal chemistry and materials science. Its structure, which combines a pyridine core, two fluorine atoms, and a methyl ester functional group, offers a unique combination of reactivity and physicochemical properties. The strategic placement of fluorine atoms is a cornerstone of modern drug design, often used to enhance metabolic stability, modulate basicity (pKa), and improve target binding affinity.<sup>[1][2]</sup> This guide provides a comprehensive overview of the properties, synthesis, reactivity, and applications of this versatile chemical intermediate.

### Chemical Identity

- IUPAC Name: **Methyl 3,5-difluoropyridine-2-carboxylate**
- Synonyms: Methyl 3,5-difluoropicolinate, 3,5-Difluoropyridine-2-carboxylic acid methyl ester<sup>[3]</sup>

- CAS Number: 955885-64-0[4]
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>F<sub>2</sub>NO<sub>2</sub>[5]
- Molecular Weight: 173.12 g/mol [5]

## Part 1: Physicochemical Properties

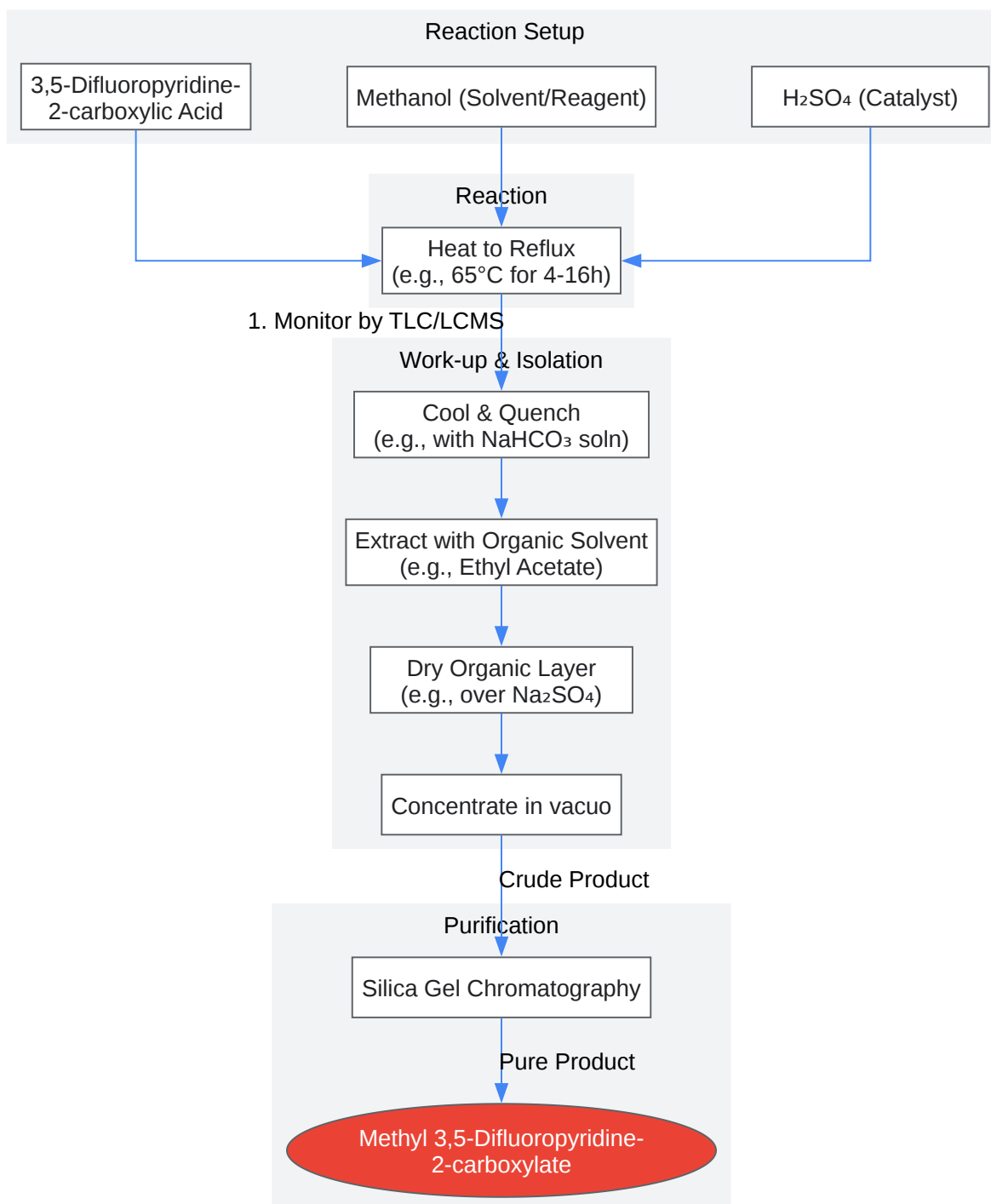
Precise experimental data for **Methyl 3,5-difluoropyridine-2-carboxylate** is not widely published. The following table summarizes available predicted data and key properties of the closely related parent acid, which provide valuable context for handling and reaction planning.

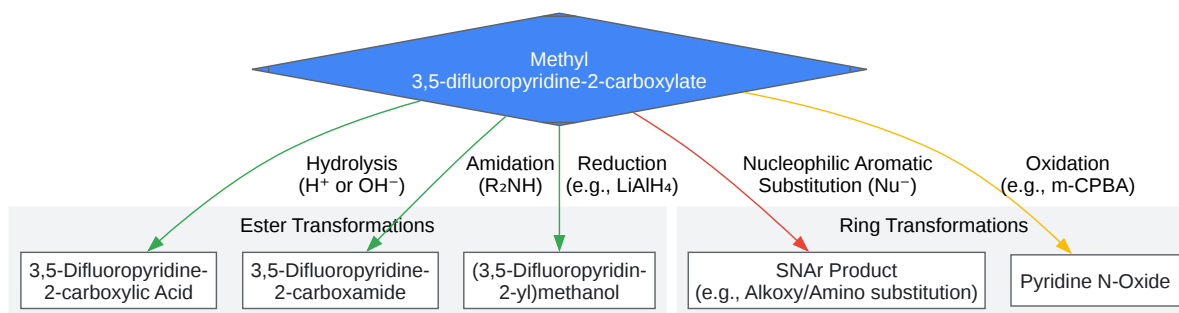
Property	Value	Source / Comment
Molecular Weight	173.12 g/mol	[5]
Appearance	Not available	Typically an off-white solid or oil, based on similar compounds.
Boiling Point	211.4 ± 40.0 °C	(Predicted)[6]
Density	1.342 ± 0.06 g/cm <sup>3</sup>	(Predicted)[6]
Melting Point	Not available	The parent acid melts at 203-208 °C, suggesting the ester is likely a lower-melting solid.
pKa (of conjugate acid)	-3.20 ± 0.10	(Predicted)[6] The fluorine atoms significantly reduce the basicity of the pyridine nitrogen.
Solubility	Not available	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol.
Storage Conditions	Store at room temperature, sealed in a dry place.	[6]

## Part 2: Synthesis and Purification

The most direct and industrially relevant synthesis of **Methyl 3,5-difluoropyridine-2-carboxylate** is the esterification of its parent carboxylic acid. 3,5-Difluoropyridine-2-carboxylic acid (CAS 745784-04-7) serves as the readily available starting material.<sup>[7]</sup>

### Workflow for Synthesis via Fischer Esterification





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